

N-(3-chlorophenyl)cyclohexanecarboxamide

proper disposal procedures

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Compound of Interest

Compound Name: N-(3-chlorophenyl)cyclohexanecarboxamide

Cat. No.: B3882213

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Executive Summary & Immediate Classification

Do not dispose of **N-(3-chlorophenyl)cyclohexanecarboxamide** down the drain or in municipal trash.

As a halogenated organic amide, this compound presents specific challenges for incineration and environmental safety. It must be classified and managed as Halogenated Organic Waste. The presence of the chlorine atom on the phenyl ring dictates the disposal pathway: it requires high-temperature incineration with acid gas scrubbing capabilities to neutralize hydrochloric acid (HCl) byproducts.

Quick Reference Protocol:

- Waste Stream: Halogenated Organics (Solid or Liquid).^[1]
- Container Tag: "Hazardous Waste - Halogenated."
- Compatibility: Segregate from strong oxidizers and acids.

Technical Justification: The Science of Disposal

To ensure safety and compliance, we must understand the causality behind these protocols. We do not segregate arbitrarily; we segregate based on chemical fate.

A. The Halogen Factor (Incineration Chemistry)

The critical structural feature of **N-(3-chlorophenyl)cyclohexanecarboxamide** is the chlorine substituent.

- Non-Halogenated Waste: When burned, converts to
,
, and
. This is often used as fuel blending for cement kilns.
- Halogenated Waste (This Compound): Upon combustion, the chlorine atom reacts with hydrogen to form Hydrogen Chloride (HCl) gas.
 - Consequence: HCl is highly corrosive and damages standard incinerator flues. It requires specialized facilities equipped with "scrubbers" (alkaline spray towers) to neutralize the acid gas. Mixing this compound with non-halogenated solvents ruins the "fuel value" of the entire batch and forces the facility to treat the whole volume as halogenated, significantly increasing cost and environmental impact.[2]

B. Aquatic Toxicity & Persistence

Chlorinated aromatics are frequently lipophilic and resistant to biodegradation. Even if not explicitly P-listed (acutely toxic) by the EPA, this compound is classified as Environmentally Hazardous (Aquatic Toxicity). Release into sewage systems can disrupt microbial activity in water treatment plants and bioaccumulate in downstream ecosystems.

Decision Matrix: Segregation Logic

The following workflow illustrates the decision process for disposing of **N-(3-chlorophenyl)cyclohexanecarboxamide** based on its physical state in your workflow.

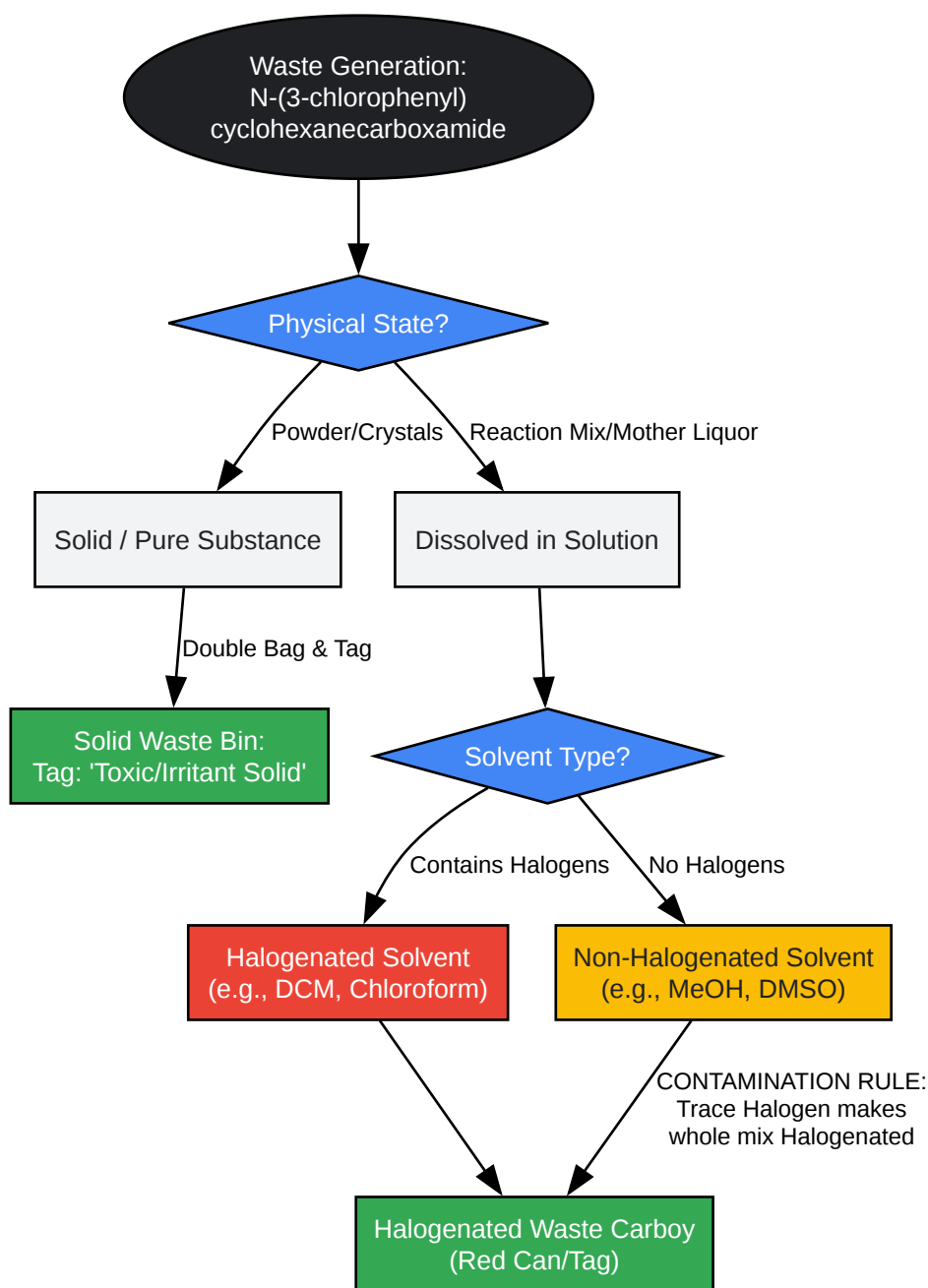


Figure 1: Segregation Logic for Halogenated Amides

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Detailed Operational Procedures

Protocol A: Solid Waste Disposal (Pure Substance)

Use this for expired shelf stock, contaminated weighing paper, or solid reaction products.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste drum. Glass is acceptable but poses a breakage risk.
- Packaging:
 - Place the solid in a clear polyethylene bag.
 - Seal the bag with tape or a zip tie.
 - Place the sealed bag inside the HDPE jar.
- Labeling:
 - Chemical Name: Write the full chemical name (do not use abbreviations or structure drawings).
 - Hazards: Check "Toxic" and "Irritant."^[3]
 - Constituents: Explicitly list "Chlorine" or "Halogenated Organic" if the waste tag asks for constituents.

Protocol B: Liquid Waste Disposal (Solutions)

Use this for mother liquors, reaction mixtures, or HPLC waste.

- The "1% Rule": If **N-(3-chlorophenyl)cyclohexanecarboxamide** is dissolved in a non-halogenated solvent (like Methanol), the entire mixture must be treated as halogenated waste.
- Container: Use a standard safety carboy (typically HDPE or coated glass).
 - Note: Ensure the cap is vented if there is any risk of ongoing reaction, though this amide is generally stable.
- Segregation:
 - DO NOT MIX WITH: Oxidizing acids (Nitric, Perchloric). Amides can hydrolyze in strong acids, potentially releasing amine vapors or causing exotherms.

- Labeling:
 - Tag as "Halogenated Solvent Waste."^[1]^[2]
 - List the solvent (e.g., "95% Methanol") and the solute (e.g., "5% **N-(3-chlorophenyl)cyclohexanecarboxamide**").

Emergency Response: Spill Management

In the event of a spill, rapid containment prevents environmental release.

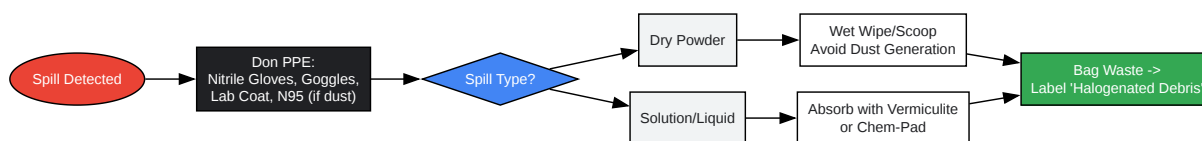


Figure 2: Spill Response Workflow

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Chemical Safety & Regulatory Data

Use the data below to complete your facility's Hazardous Waste Tag.

Parameter	Value / Description
Chemical Name	N-(3-chlorophenyl)cyclohexanecarboxamide
CAS Number	10276-36-5
Molecular Formula	
Waste Classification	Halogenated Organic
RCRA Status (USA)	Not P- or U-listed.[3] Regulated as characteristic waste if toxic/ignitable, or state-regulated halogenated waste.
GHS Hazards	Skin Irrit. 2 (H315), Eye Irrit.[4][5][6] 2A (H319), STOT SE 3 (H335).[4]
Incompatible Materials	Strong Oxidizing Agents, Strong Acids, Strong Bases.[3]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2022). Hazardous Waste Generators: Managing Your Waste. [\[Link\]](#)
- PubChem. (n.d.). Compound Summary: **N-(3-chlorophenyl)cyclohexanecarboxamide**. National Library of Medicine. [\[Link\]](#)
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